

butyl acid phosphate CAS number and molecular structure

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Compound of Interest

Compound Name: *Butyl acid phosphate*

Cat. No.: *B225604*

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An In-depth Technical Guide to **Butyl Acid Phosphate** for Researchers and Scientists

Introduction

Butyl acid phosphate is a versatile chemical compound widely utilized in various industrial and research applications. It typically exists as a mixture of mono-n-butyl phosphate and di-n-butyl phosphate.^[1] This guide provides a comprehensive overview of its chemical identity, molecular structure, properties, synthesis, and analytical methods, tailored for researchers, scientists, and drug development professionals.

Chemical Identification and Properties

Butyl acid phosphate is primarily a mixture of two key components: mono-n-butyl phosphate and di-n-butyl phosphate. The CAS Number for the mixture is 12788-93-1.^{[2][3][4]} The individual components also have unique identifiers.

Data Summary

The following tables summarize the key identifiers and physicochemical properties of **butyl acid phosphate** and its main constituents.

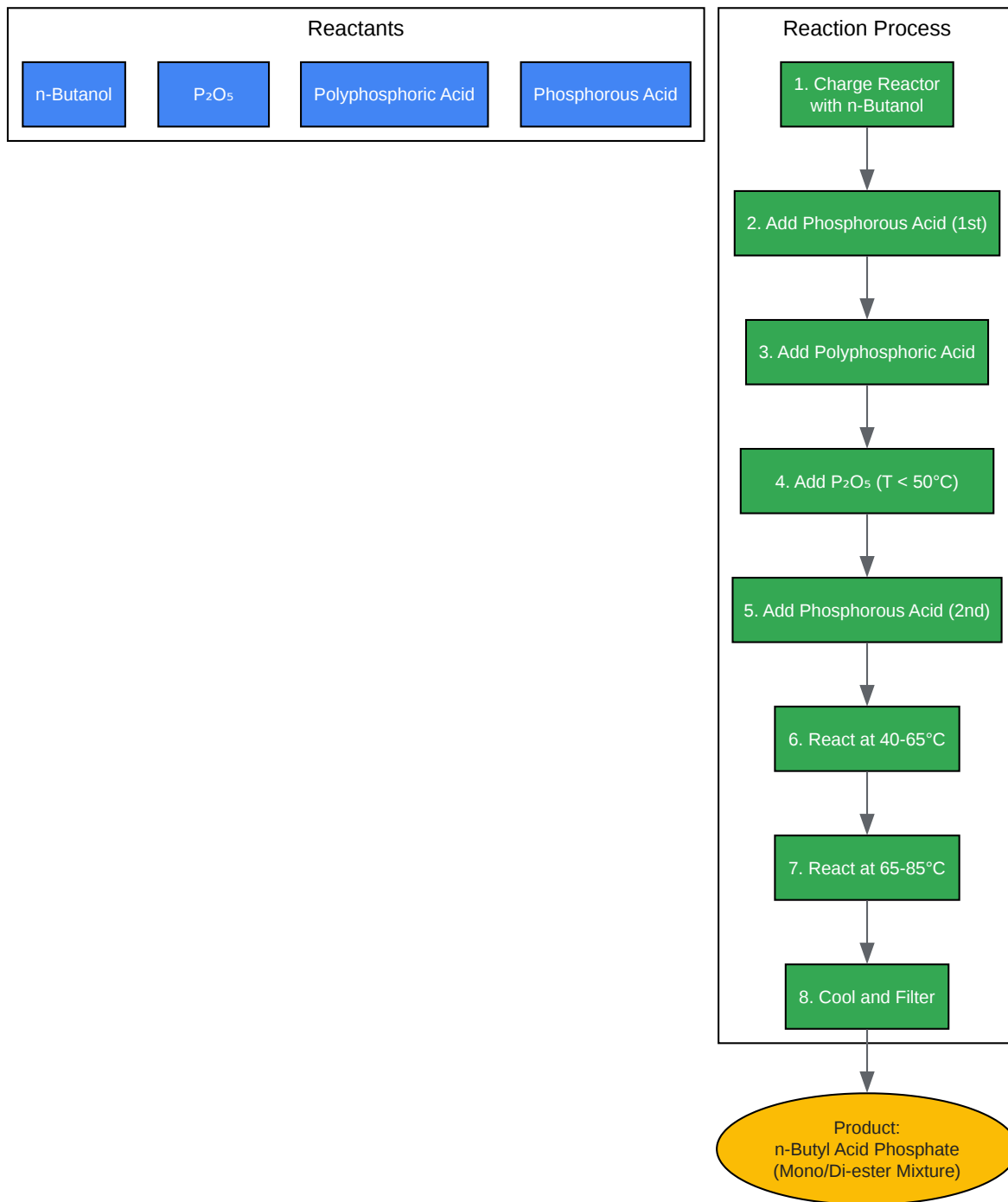
Identifier	Mono-n-butyl phosphate	Di-n-butyl phosphate	Butyl Acid Phosphate (Mixture)
CAS Number	1623-15-0[5]	107-66-4[6]	12788-93-1[3]
Molecular Formula	C4H11O4P[5][7]	C8H19O4P[7]	Not applicable (mixture)
Molecular Weight	154.10 g/mol [5]	210.21 g/mol	Not applicable (mixture)
IUPAC Name	butan-1-ol;phosphoric acid[2][6]	dibutyl hydrogen phosphate	Not applicable (mixture)
UN Number	1718[2]	1718	1718[3]

Property	Value (Mixture)	References
Appearance	Colorless to pale-amber clear, viscous liquid.	[2][8][9]
Solubility	Insoluble in water; soluble in alcohol and ether.	[2][7][10]
Density	1.120 - 1.145 g/cm ³ at 25°C.	[1][8]
Flash Point	>108.5 °C (227.3 °F).	
Boiling Point	>145 °C at 1013 hPa.	
Hazard Class	8 (Corrosive).	[2][5]

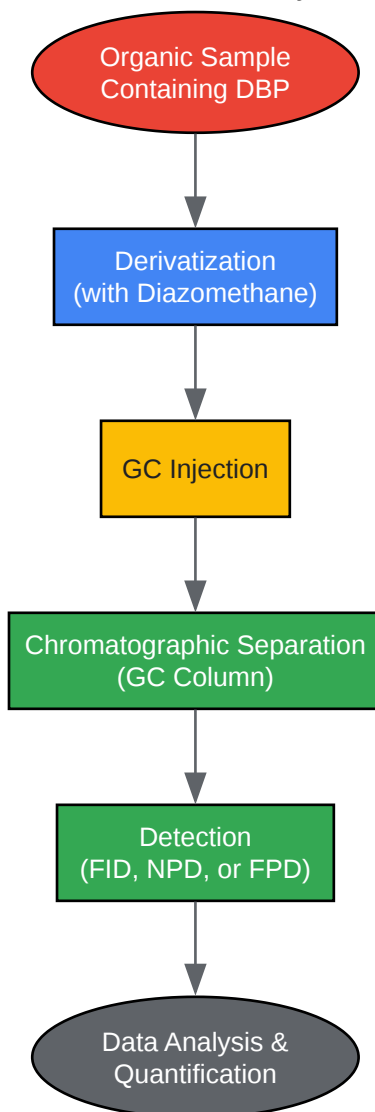
Molecular Structure

The primary components of **butyl acid phosphate** are mono- and di-esters of phosphoric acid with n-butanol.

Synthesis Workflow for n-Butyl Acid Phosphate



GC Analysis Workflow for Di-n-butyl Phosphate (DBP)



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